

An In-depth Technical Guide to Ethyl 3,4-Dihydroxybenzoate-13C3

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Compound of Interest

Compound Name: *Ethyl 3,4-Dihydroxybenzoate-13C3*

Cat. No.: *B13831865*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3,4-dihydroxybenzoate-13C3 is the isotopically labeled form of Ethyl 3,4-dihydroxybenzoate (EDHB), a phenolic compound of considerable interest in pharmaceutical and chemical research. The incorporation of three carbon-13 isotopes provides a valuable tool for metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantification. This guide offers a comprehensive overview of its properties, synthesis, biological activities, and experimental applications, drawing upon data from its unlabeled counterpart where necessary.

Ethyl 3,4-dihydroxybenzoate, also known as ethyl protocatechuate, is recognized for its antioxidant, anti-inflammatory, cardioprotective, and neuroprotective activities.^{[1][2]} It is found in natural sources such as peanut seed testa and wine.^{[2][3]} A key mechanism of action is its role as a competitive inhibitor of prolyl hydroxylase domain (PHD) enzymes, which leads to the stabilization of hypoxia-inducible factor-1 α (HIF-1 α).^{[1][2][4]} This activity gives it potential therapeutic applications in conditions related to hypoxia and angiogenesis.^[5]

Chemical and Physical Properties

The fundamental chemical and physical properties of **Ethyl 3,4-Dihydroxybenzoate-13C3** are comparable to its unlabeled form, with a slight increase in molecular weight due to the

presence of ^{13}C isotopes.

Property	Value	Reference
Chemical Formula	$\text{C}_6^{13}\text{C}_3\text{H}_{10}\text{O}_4$	[6]
Molecular Weight	185.17 g/mol (calculated)	[6]
Unlabeled Molecular Weight	182.17 g/mol	[7]
CAS Number	1330195-40-8	[8]
Unlabeled CAS Number	3943-89-3	[8]
Appearance	Pale yellow to beige crystalline powder	[9]
Melting Point	132-134 °C	[1] [7]
Solubility	Insoluble in water; Soluble in ethanol	[1] [7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of Ethyl 3,4-Dihydroxybenzoate. While specific spectra for the $^{13}\text{C}3$ labeled version are not readily available in the provided search results, the data for the unlabeled compound serves as a reference. The ^{13}C NMR spectrum would be expected to show distinct signals for the three labeled carbon atoms.

Spectroscopic Data	Details	Reference
¹ H NMR	Spectra have been recorded at 400 MHz in DMSO-d6 and CDCl3.	[10] [11]
¹³ C NMR	Spectra are available for the unlabeled compound.	[12] [10]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectrometry is used to determine molecular weight and fragmentation patterns.	[10] [13]
Infrared (IR) Spectroscopy	IR spectra are available.	[12] [10]
UV Spectroscopy	$\lambda_{\text{max}} \approx 263\text{-}265 \text{ nm}, 296 \text{ nm}$	[11]

Synthesis and Purification

Synthesis

A common method for the synthesis of Ethyl 3,4-dihydroxybenzoate is the esterification of 3,4-dihydroxybenzoic acid with ethanol.[\[10\]](#)[\[14\]](#) This reaction is typically carried out in the presence of an acid catalyst, such as concentrated sulfuric acid, and heated under reflux.[\[10\]](#)

- Reaction: 3,4-dihydroxybenzoic acid + ethanol → Ethyl 3,4-dihydroxybenzoate + water[\[14\]](#)
- Conditions: An alternative method involves cooling the precursor in an ice bath, adding ethanol gradually while maintaining the temperature at 0 °C, and stirring for 30 minutes.[\[14\]](#)

Purification

The crude product from the synthesis can be purified using standard laboratory techniques:

- Recrystallization: The crude product can be recrystallized from ethanol.[\[14\]](#)
- Column Chromatography: Silica gel column chromatography can also be employed for purification.[\[10\]](#)

Experimental Protocols

General Protocol for Synthesis of Ethyl 3,4-dihydroxybenzoate

- To a flask containing 3,4-dihydroxybenzoic acid, add absolute ethanol.[14]
- Cool the flask in an ice bath to 0 °C.[14]
- Stir the reaction mixture for 30 minutes at 0 °C.[14]
- Evaporate the excess ethanol under reduced pressure.[14]
- Wash the resulting precipitate with a small amount of cold water and dry.[14]
- Recrystallize the crude product from ethanol to obtain pure Ethyl 3,4-dihydroxybenzoate.[14]

Protocol for In Vivo Administration

For in vivo studies, Ethyl 3,4-dihydroxybenzoate can be formulated for both injectable and oral administration. Due to its insolubility in water, a common vehicle for injectable formulations is a mixture of DMSO, PEG300, Tween 80, and saline.[2] For oral administration, it can be suspended in a suitable vehicle.

Biological Activity and Mechanism of Action

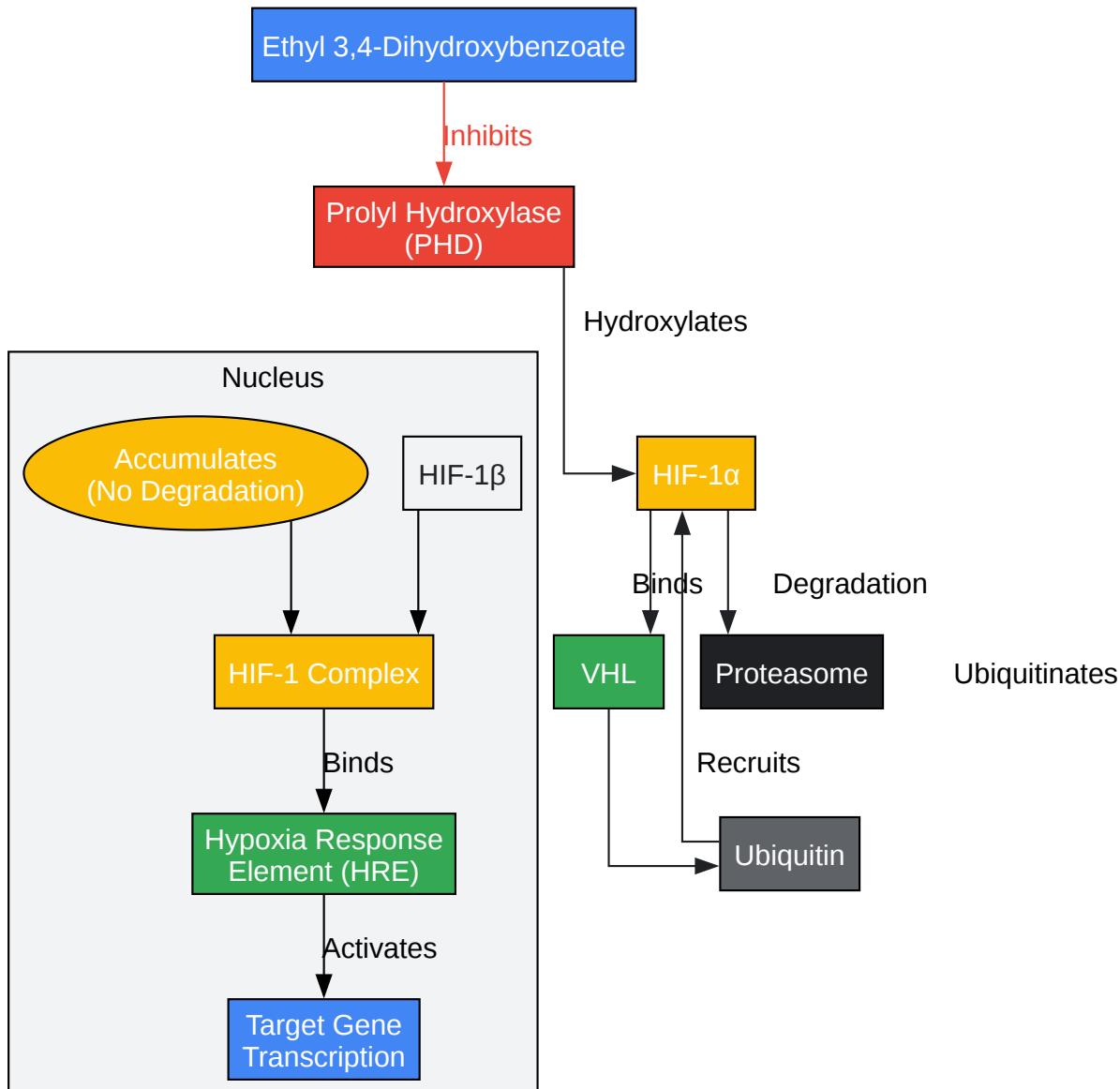
Ethyl 3,4-dihydroxybenzoate exhibits a range of biological activities, making it a compound of significant interest for drug development.

Biological Activity	Description	Reference
Prolyl Hydroxylase (PHD) Inhibition	Acts as a competitive inhibitor of PHD enzymes, which are responsible for the degradation of HIF-1 α . [1] [2] [4]	
Antioxidant	The polyphenol hydroxyl groups confer antioxidant properties. [1] [9]	
Anti-inflammatory	Regulates inflammatory responses and inhibits the NF- κ B pathway. [4] [5]	
Cardioprotective	Protects the myocardium, in part by activating nitric oxide synthase (NOS). [5] [7]	
Anti-tumor	Induces autophagy and apoptosis in tumor cells. [4] [7]	
Collagen Synthesis Inhibition	Inhibits prolyl hydroxylase activity, which is crucial for collagen synthesis. [1] [15]	
Antibiotic Potentiation	Can act as an efflux pump inhibitor in drug-resistant bacteria, potentiating the activity of antibiotics. [16]	

The primary mechanism of action involves the inhibition of prolyl hydroxylase, leading to the stabilization of HIF-1 α . Under normal oxygen conditions, PHDs hydroxylate proline residues on HIF-1 α , targeting it for ubiquitination and proteasomal degradation. By inhibiting PHDs, Ethyl 3,4-dihydroxybenzoate allows HIF-1 α to accumulate, translocate to the nucleus, and activate the transcription of genes involved in the cellular response to hypoxia.[\[2\]](#)

Visualizations

Caption: Chemical structure of **Ethyl 3,4-Dihydroxybenzoate-13C3**.

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Caption: HIF-1 α signaling pathway modulated by Ethyl 3,4-Dihydroxybenzoate.



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Caption: General experimental workflow for studies using **Ethyl 3,4-Dihydroxybenzoate-13C3**.

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